

Emodin-8-o-beta-gentiobioside structure and chemical properties

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Compound of Interest

Compound Name: Emodin-8-o-beta-gentiobioside

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Emodin-8-O- β -gentiobioside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Emodin-8-O- β -gentiobioside is a naturally occurring anthraquinone glycoside found in several medicinal plants, including those of the Rheum genus. As a derivative of emodin, it is a subject of interest for its potential pharmacological activities. This technical guide provides a detailed overview of the current scientific understanding of Emodin-8-O- β -gentiobioside, focusing on its chemical structure and properties. Due to the limited specific experimental data on Emodin-8-O- β -gentiobioside, this document also includes comparative information on the closely related and more extensively studied compound, Emodin-8-O- β -D-glucopyranoside, to provide a broader context for research and development.

Chemical Structure and Properties of Emodin-8-O- β -gentiobioside

Emodin-8-O- β -gentiobioside is characterized by an emodin aglycone linked to a gentiobiose (a disaccharide of glucose) moiety at the 8-position via an O-glycosidic bond.

Table 1: Chemical and Physical Properties of Emodin-8-O- β -gentiobioside

Property	Value	Source
Molecular Formula	C27H30O15	[1]
Molecular Weight	594.518 g/mol	[1]
Exact Mass	594.15800	[1]
CAS Number	66466-22-6	[1]
SMILES	<chem>CC1=CC2=C(C(=C1)O)C(=O)C3=C(C2=O)C=C(C=C3O[C@H]4--INVALID-LINK--CO[C@H]5--INVALID-LINK--CO)O)O)O)O">C@@HO)O</chem>	[2]
InChI	InChI=1S/C27H30O15/c1-8-2-10-16(12(30)3-8)21(34)17-11(18(10)31)4-9(29)5-13(17)40-27-25(38)23(36)20(33)15(42-27)7-39-26-24(37)22(35)19(32)14(6-28)41-26/h2-5,14-15,19-20,22-30,32-33,35-38H,6-7H2,1H3/t14-,15-,19-,20-,22+,23+,24-,25-,26-,27-/m1/s1	[2]
Predicted XlogP	-1.2	[2]
Predicted Collision Cross Section ([M+H] ⁺)	230.4 Å ²	[2]
Natural Source	Rheum palmatum L.	[3]

Biological Activities and Pharmacological Potential

Currently, there is a notable scarcity of specific experimental data on the biological activities of Emodin-8-O-β-gentiobioside in peer-reviewed literature. However, the pharmacological profile of its aglycone, emodin, and the closely related monosaccharide derivative, Emodin-8-O-β-D-glucopyranoside, suggests potential areas of investigation.

Emodin itself is known for a wide range of biological activities, including anti-inflammatory, antioxidant, anticancer, and neuroprotective effects.[4][5] The glycosylation is expected to influence its solubility, bioavailability, and potentially its mechanism of action.

Comparative Analysis with Emodin-8-O- β -D-glucopyranoside

To provide a valuable reference for researchers, this section summarizes the well-documented biological activities of Emodin-8-O- β -D-glucopyranoside (EG), a compound differing only in its sugar moiety (glucose instead of gentiobiose). It is crucial to note that these findings are not directly transferable to Emodin-8-O- β -gentiobioside and require experimental validation for the latter.

2.1.1. Anticancer Activity of Emodin-8-O- β -D-glucopyranoside

Emodin-8-O- β -D-glucopyranoside has demonstrated significant anticancer properties in various cancer cell lines.

Table 2: In Vitro Anticancer Activity of Emodin-8-O- β -D-glucopyranoside

Cell Line	Cancer Type	Assay	IC50 (μ M)	Reference
C6	Mouse Glioblastoma	MTT	52.67	[6]
T98G	Human Glioblastoma	MTT	61.24	[6]
SK-N-AS	Human Neuroblastoma	MTT	108.7	[6]

Experimental Protocol: MTT Assay for Cell Viability

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity.

- **Cell Seeding:** Cancer cells are seeded in 96-well plates at a specific density and allowed to adhere overnight.

- **Compound Treatment:** Cells are treated with varying concentrations of Emodin-8-O- β -D-glucopyranoside (e.g., 1-200 μ M) for a specified period (e.g., 96 hours).[6][7]
- **MTT Incubation:** MTT solution is added to each well and incubated to allow for the formation of formazan crystals by metabolically active cells.
- **Solubilization:** The formazan crystals are dissolved in a solubilization solution (e.g., DMSO).
- **Absorbance Measurement:** The absorbance is measured at a specific wavelength using a microplate reader. The IC50 value is then calculated.

Signaling Pathway: p21-CDKs-Rb Axis in Cancer

Studies have shown that Emodin-8-O- β -D-glucopyranoside can suppress cancer cell proliferation by modulating the p21-CDKs-Rb signaling pathway.[8]



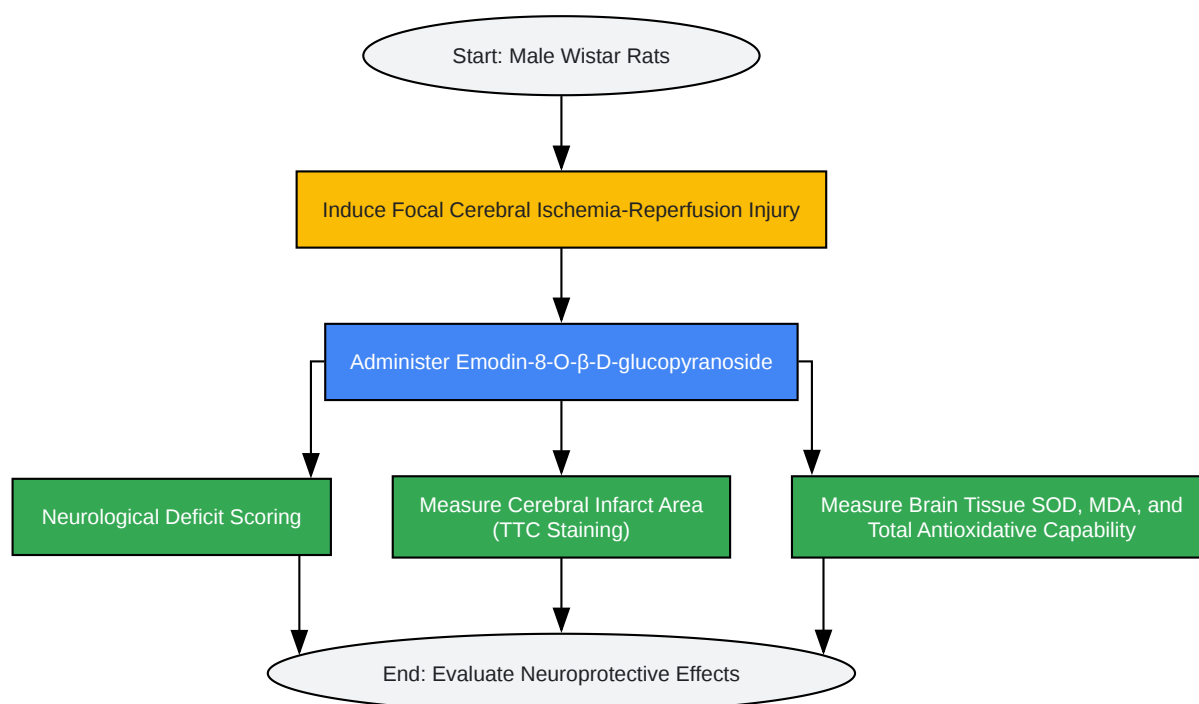
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Caption: Emodin-8-O- β -D-glucopyranoside upregulates p21, inhibiting CDK1/2 and Rb phosphorylation.

2.1.2. Neuroprotective Effects of Emodin-8-O- β -D-glucopyranoside

Emodin-8-O- β -D-glucopyranoside has been shown to exert neuroprotective effects in models of cerebral ischemia-reperfusion injury and glutamate-induced neuronal damage.[9] The proposed mechanism involves antioxidative effects.[9]

Experimental Workflow: In Vivo Neuroprotection Study



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Caption: Workflow for assessing the neuroprotective effects of Emodin-8-O-β-D-glucopyranoside in vivo.

2.1.3. Immunomodulatory Activity of Emodin-8-O-β-D-glucopyranoside

Emodin-8-O-β-D-glucopyranoside has been found to prime macrophages more effectively than its aglycone, emodin.[10][11] It stimulates the secretion of pro-inflammatory cytokines and nitric oxide production through the TLR-2/MAPK/NF-κB signaling pathway.[10][11]

Signaling Pathway: TLR-2/MAPK/NF-κB in Macrophages



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Caption: Emodin-8-O- β -D-glucopyranoside activates the TLR-2/MAPK/NF- κ B pathway in macrophages.

Future Directions and Conclusion

Emodin-8-O- β -gentiobioside represents a promising yet understudied natural product. While its structural similarity to emodin and Emodin-8-O- β -D-glucopyranoside suggests a range of potential biological activities, there is a clear need for dedicated research to elucidate its specific pharmacological profile. Future studies should focus on:

- **Isolation and Purification:** Developing efficient methods for isolating Emodin-8-O- β -gentiobioside in sufficient quantities for comprehensive biological screening.
- **In Vitro and In Vivo Studies:** Conducting systematic investigations into its anticancer, anti-inflammatory, neuroprotective, and immunomodulatory properties.
- **Mechanism of Action:** Elucidating the specific molecular targets and signaling pathways modulated by Emodin-8-O- β -gentiobioside.
- **Pharmacokinetics:** Determining the absorption, distribution, metabolism, and excretion (ADME) profile of the compound.

In conclusion, this technical guide provides the foundational chemical information for Emodin-8-O- β -gentiobioside and contextualizes its potential through the lens of its more studied analogue, Emodin-8-O- β -D-glucopyranoside. It is intended to serve as a valuable resource for researchers and professionals in the field of drug discovery and development, encouraging further exploration into the therapeutic potential of this natural compound.

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